

# Application Note: Utilizing Krypton-86 for Precise Mass Spectrometer Calibration

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## Compound of Interest

Compound Name:	Krypton86
Cat. No.:	B1173328

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## Introduction: The Imperative of Accurate Mass Calibration

In the landscape of modern analytical science, high-resolution mass spectrometry (HRMS) stands as a cornerstone for the definitive identification and quantification of molecules in complex matrices.<sup>[1][2]</sup> The accuracy of mass measurements is paramount, directly influencing the confidence in compound identification and the reliability of quantitative data.<sup>[3][4]</sup> To achieve the requisite level of precision, routine calibration of the mass spectrometer is not merely a suggestion but a fundamental necessity.<sup>[2][4][5]</sup> This process establishes a correct relationship between the signal detected and the mass-to-charge ratio (m/z) of an ion.<sup>[6][7]</sup>

Among the variety of calibrants available, noble gases present a unique set of advantages due to their chemical inertness and well-defined isotopic compositions.<sup>[8][9][10]</sup> This application note provides a detailed guide for researchers, scientists, and drug development professionals on the use of Krypton-86 ( $^{86}\text{Kr}$ ) as a gas-phase calibrant for ensuring high mass accuracy in mass spectrometry.

## The Rationale for Krypton-86 as a Calibration Standard

The selection of a calibrant is a critical decision in mass spectrometry. Krypton-86 offers several distinct advantages that make it an excellent choice for this purpose:

- Chemical Inertness: As a noble gas, krypton is chemically inert, meaning it does not readily react with other molecules or surfaces within the mass spectrometer.[9][11] This non-reactivity ensures that the calibrant gas does not contaminate the ion source or interfere with the analysis of subsequent samples.
- Stable Isotope:  $^{86}\text{Kr}$  is a stable isotope of krypton, ensuring its mass remains constant over time.[12][13] This stability is crucial for a reliable and reproducible calibration standard.
- Well-Characterized Isotopic Purity and Mass: The atomic mass and natural abundance of Krypton-86 are precisely known and documented by standards bodies like the National Institute of Standards and Technology (NIST).[14][15] Its monoisotopic mass provides a sharp, well-defined peak for accurate calibration.
- Gas-Phase Introduction: Being a gas at room temperature, krypton can be easily and controllably introduced into the mass spectrometer's vacuum system, allowing for a consistent and reproducible partial pressure. This is particularly advantageous for instruments with a dedicated gas inlet for calibration.
- Suitable Ionization Potential: Krypton has a first ionization energy of approximately 14.0 eV, which is within the range of standard electron ionization (EI) sources used in many mass spectrometers.[16][17]

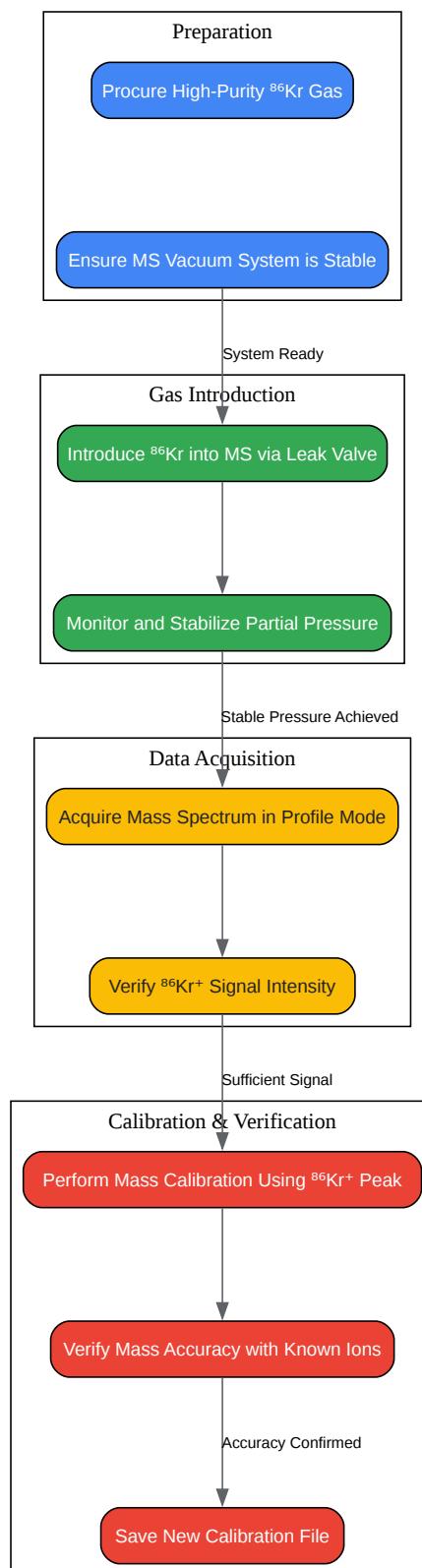
## Krypton-86: Key Physical and Chemical Properties

A thorough understanding of the properties of  $^{86}\text{Kr}$  is essential for its effective use as a calibrant.

Property	Value	Source
Atomic Mass	85.9106106269(41) u	[NIST][14]
Natural Abundance	17.279(41) %	[ChemLin][12]
Isotopic Purity	Commercially available in high purity forms	[BuyIsotope.com][11]
First Ionization Energy	~14.00 eV	[NIST]
State at STP	Gas	[BuyIsotope.com][11]

# Experimental Workflow for Krypton-86 Calibration

The following diagram illustrates the general workflow for calibrating a mass spectrometer using Krypton-86.

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